

# Toxicity Profile of 2-tert-Butylaniline: A Technical Review

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## Compound of Interest

Compound Name: 2-tert-Butylaniline

Cat. No.: B1265841

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Disclaimer: This document summarizes the currently available toxicological information on **2-tert-butylaniline**. A comprehensive toxicological profile for this substance is not yet established, and significant data gaps exist in the publicly available literature. The information provided herein should be used as a guide for further investigation and not as a definitive assessment of risk.

## Executive Summary

**2-tert-Butylaniline** is an aromatic amine used as an intermediate in the synthesis of various chemical products, including pharmaceuticals and dyes.<sup>[1][2]</sup> Despite its industrial applications, the toxicological profile of **2-tert-butylaniline** remains largely uncharacterized. This technical guide provides a detailed overview of the known toxicological data, highlights the existing data gaps, and outlines standard experimental protocols for a comprehensive toxicity assessment. The primary identified hazard associated with **2-tert-butylaniline** is its potential to cause methemoglobinemia upon absorption.<sup>[3][4][5]</sup> It is also classified as a skin and eye irritant and may cause respiratory irritation.<sup>[1][6]</sup> There is currently no publicly available data on the acute oral, dermal, or inhalation toxicity, carcinogenicity, genotoxicity, or reproductive and developmental toxicity of **2-tert-butylaniline**.<sup>[3][5][6]</sup>

## Chemical and Physical Properties

| Property          | Value                                  | Reference |
|-------------------|----------------------------------------|-----------|
| CAS Number        | 6310-21-0                              | [1][7]    |
| Molecular Formula | C10H15N                                | [1][7]    |
| Molecular Weight  | 149.23 g/mol                           | [3][8]    |
| Appearance        | Clear light yellow to red-brown liquid | [7]       |
| Boiling Point     | 123-124 °C at 17 mmHg                  |           |
| Melting Point     | -60 °C                                 |           |
| Density           | 0.957 g/mL at 25 °C                    |           |
| Flash Point       | 102 °C                                 | [3][6]    |

## Toxicological Data Summary

The available toxicological data for **2-tert-butylaniline** is sparse. The following table summarizes the findings from various safety data sheets and chemical databases.

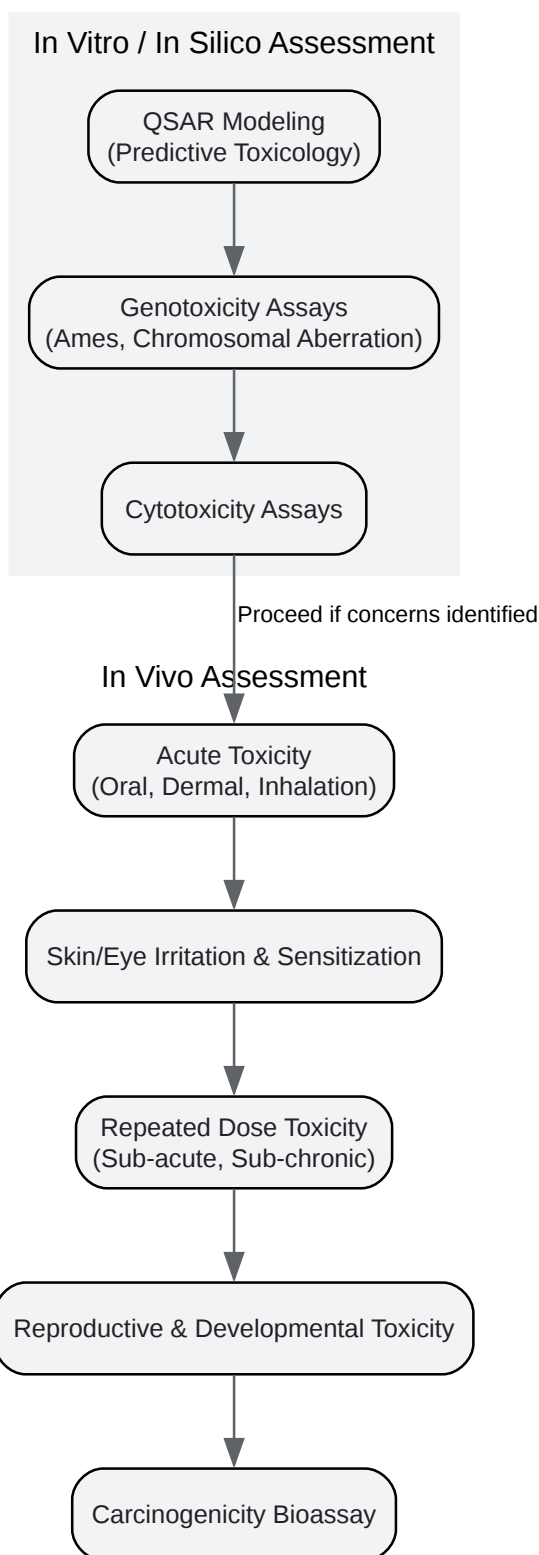
| Toxicity Endpoint                                     | Result                                           | Reference |
|-------------------------------------------------------|--------------------------------------------------|-----------|
| Acute Oral Toxicity                                   | No data available                                | [3][5][6] |
| Acute Dermal Toxicity                                 | No data available                                | [3][5][6] |
| Acute Inhalation Toxicity                             | No data available                                | [3][5][6] |
| Skin Corrosion/Irritation                             | Causes skin irritation<br>(Category 2)           | [6]       |
| Serious Eye Damage/Irritation                         | Causes serious eye irritation<br>(Category 2)    | [6]       |
| Respiratory or Skin Sensitization                     | No data available                                | [3][5]    |
| Germ Cell Mutagenicity                                | No data available                                | [3][5]    |
| Carcinogenicity                                       | No data available                                | [3][5]    |
| Reproductive Toxicity                                 | No data available                                | [3][5]    |
| Specific Target Organ Toxicity<br>(Single Exposure)   | May cause respiratory irritation<br>(Category 3) | [3][4][6] |
| Specific Target Organ Toxicity<br>(Repeated Exposure) | No data available                                | [3][5]    |
| Aspiration Hazard                                     | No data available                                | [3][5]    |

## Key Toxicological Concerns

### Methemoglobinemia

The most consistently reported health hazard associated with **2-tert-butylaniline** is the potential for the formation of methemoglobin.[3][4][5] Absorption of the substance into the body can lead to the oxidation of the ferrous iron (Fe<sup>2+</sup>) in hemoglobin to the ferric state (Fe<sup>3+</sup>), resulting in methemoglobin. Methemoglobin is incapable of binding and transporting oxygen, and a sufficient concentration in the blood can cause cyanosis, a bluish discoloration of the skin and mucous membranes. The onset of symptoms may be delayed for two to four hours or longer after exposure.[3][4][5]





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